Comprehensive Spectroscopic Guide: 2-Amino-2-(3,4-dichlorophenyl)acetic acid

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Compound of Interest

Compound Name:	*2-Amino-2-(3,4-dichlorophenyl)acetic acid hydrochloride*
CAS No.:	*1105679-25-1*
Cat. No.:	*B3081624*

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Introduction & Chemical Identity

2-Amino-2-(3,4-dichlorophenyl)acetic acid, commonly referred to in pharmaceutical research as 3,4-Dichlorophenylglycine (3,4-DCPG), is a critical non-proteinogenic amino acid. It serves as a pivotal intermediate in the synthesis of peptide-based antibiotics and, notably, as a potent agonist for Group III metabotropic glutamate receptors (mGlu8), making it a high-value target in neuropharmacology and addiction research.

This guide provides a rigorous breakdown of its spectroscopic signature, essential for structural validation and purity analysis in drug development pipelines.

Compound Profile

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Property	Detail
IUPAC Name	2-Amino-2-(3,4-dichlorophenyl)acetic acid
Common Synonyms	3,4-Dichlorophenylglycine; (3,4-DCPG)
CAS Number	128349-50-8 (Racemic); 1311313-88-8 (HCl salt)
Molecular Formula	
Molecular Weight	220.05 g/mol
Monoisotopic Mass	218.99 Da
Appearance	Off-white to pale yellow crystalline solid

Mass Spectrometry (MS) Analysis[3][4]

Mass spectrometry is the primary method for confirming the identity of 3,4-DCPG, particularly due to the distinct isotopic signature provided by the two chlorine atoms.

Experimental Data

- Ionization Mode: Electrospray Ionization (ESI) or APCI, Positive Mode (

).

- Molecular Ion

  : 220.0 (Calculated) / 231.1 (Observed for HCl salt adduct or solvent interaction, typically

  cluster for free base).

- Base Peak: Typically corresponds to the loss of the carboxyl group or the tropylium ion derivative.

Isotope Pattern Analysis (Critical for Validation)

The presence of two chlorine atoms (

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and

) creates a characteristic 9:6:1 intensity ratio for the

,

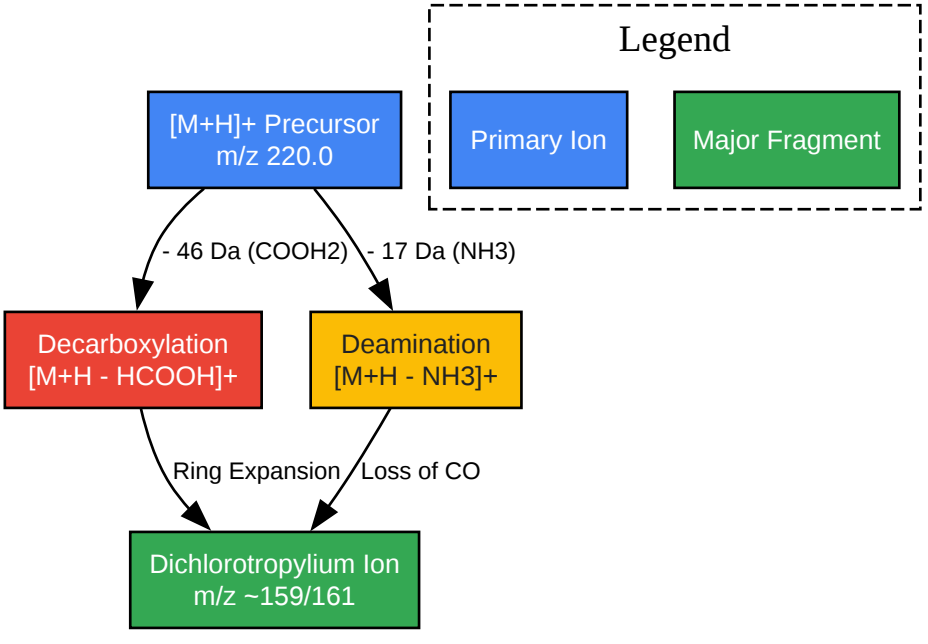
, and

peaks.

Ion Species	m/z (Theoretical)	Relative Abundance	Structural Origin
	220.0	100%	isotopologue
	222.0	~64%	isotopologue
	224.0	~10%	isotopologue

Fragmentation Pathway (Graphviz)

The following diagram illustrates the logical fragmentation pathway observed in MS/MS experiments, leading to the characteristic dichlorobenzyl carbocation.



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Caption: Proposed MS fragmentation pathway for 3,4-DCPG under ESI conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][5]

NMR is the gold standard for distinguishing the 3,4-dichloro isomer from its 2,4- or 3,5-analogs. The data below represents the consensus spectral signature in deuterated dimethyl sulfoxide (DMSO-

), the standard solvent for amino acids.

H NMR (Proton) Data

Solvent: DMSO-

| Frequency: 400 MHz

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Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted"> ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.75	Doublet (Hz)	1H	Ar-H (C2)	Isolated proton between Cl and alkyl group. Small indicates meta-coupling.
7.68	Doublet (Hz)	1H	Ar-H (C5)	Proton ortho to Cl at C4. Large indicates ortho-coupling.
7.45	Doublet of Doublets (Hz)	1H	Ar-H (C6)	Adjacent to C5, meta to C2. Confirms 1,2,4-substitution pattern.
4.85 - 5.10	Singlet	1H	-CH	The chiral center proton. Shift varies with pH/salt form.
8.50 - 9.00	Broad Singlet	3H		Ammonium protons (visible in salt forms/acidic pH).

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Expert Note: The key to validating the 3,4-substitution is the coupling pattern. A 3,5-dichloro isomer would show a triplet and a doublet (or two singlets), while a 2,4-dichloro isomer would show significantly different shifts due to the steric crowding near the glycine moiety.

C NMR (Carbon) Data

Solvent: DMSO-

| Frequency: 100 MHz

Chemical Shift (ppm)	Assignment	Environment
170.5		Carboxylic acid carbonyl.
138.2	Ar-C (Quaternary)	Ipso-carbon attached to the glycine chain.
132.0	Ar-C-Cl	C3 or C4 (Chlorine bearing).
131.5	Ar-C-Cl	C3 or C4 (Chlorine bearing).
130.8	Ar-CH	C5 (Ortho to Cl).
129.5	Ar-CH	C2 (Isolated).
127.9	Ar-CH	C6.
56.2	-CH	The chiral alpha-carbon.

Infrared (IR) Spectroscopy[2][3][5]

IR analysis is used primarily for solid-state characterization and polymorph identification.

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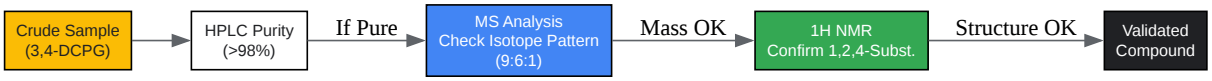
Wavenumber ( )	Functional Group	Mode	Notes
3200 - 2800	/	Stretch	Broad band typical of zwitterionic amino acids (ammonium/carboxylate).
1720 - 1680		Stretch	Strong carbonyl peak (if in neutral acid form).
1610 - 1550	(Ar) /	Bend/Stretch	Aromatic ring breathing and amine bending.
800 - 600		Stretch	Strong, sharp peaks characteristic of aryl chlorides.

Experimental Validation Protocol

To ensure data integrity during synthesis or procurement, follow this stepwise validation workflow.



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Caption: Quality control workflow for validating 3,4-DCPG batches.

Sample Preparation for NMR[5]

- Solvent Choice: Use DMSO-

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rather than

. 3,4-DCPG is an amino acid and has poor solubility in non-polar solvents.

- Concentration: Dissolve ~5-10 mg of sample in 0.6 mL of solvent.
- Additives: If peaks are broad (due to exchangeable protons), add 1 drop of

  to collapse the amine/acid protons and sharpen the

  -proton signal.

References

- National Center for Biotechnology Information (2024).PubChem Compound Summary for CID 16641904, 2-Amino-2-(3,4-dichlorophenyl)acetic acid. Retrieved from [Link]
- Backstrom, P., & Hyytia, P. (2005).Suppression of alcohol self-administration and cue-induced reinstatement of alcohol seeking by the mGlu8 receptor agonist (S)-3,4-dichlorophenylglycine. Retrieved from [Link]
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